

# Rehmaionoside B structural confirmation techniques

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## Compound Focus: Rehmaionoside B

CAS No.: 104056-83-9

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## Structural Identification of Rehmaionoside B

The identification of **Rehmaionoside B** in *Rehmannia glutinosa* primarily relies on UPLC-Q-TOF-MS and MS/MS fragmentation pattern analysis [1] [2].

### Key Mass Spectrometry Data [1]:

Parameter	Specification
Ion Mode	Positive ( $[M+Na]^+$ )
Observed m/z	413.2149
Molecular Formula	$C_{19}H_{34}O_8Na$
Key MS/MS Fragments	m/z 211.1692, 193.1592, 175.1484

The fragmentation pattern indicates the consecutive loss of a glucose unit (180 Da) and two water molecules, which is characteristic of **rehmaionoside compounds** [1]. **Rehmaionoside B** is an isomer of Rehmaionoside A [1].

## Occurrence in *Rehmannia glutinosa*

*Rehmannia glutinosa* is used in different forms, and the chemical profile changes with processing. The table below summarizes where **Rehmaionoside B** has been identified.

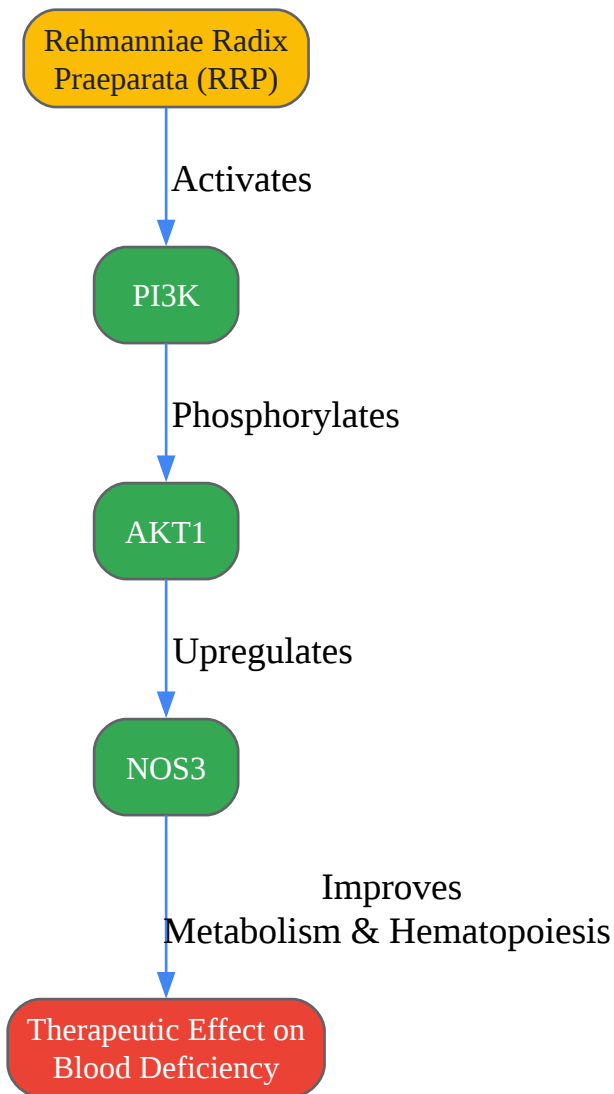
Rehmannia Form	Presence of Rehmaionoside B	Key Comparative Notes
Dried Rehmannia Root (DRR)	Detected [2]	Considered a major discriminator from Prepared Rehmannia Root (PRR).
Prepared Rehmannia Root (PRR)	Not specified/possibly reduced	Stachyose, acteoside, and 6-O-coumaroylajugol are also key discriminators [2].
Nine-Steamed, Nine-Dried	Not detected [1]	Complex processing reduces diversity of glycosides and sugars.

One study notes that the diversity of glycosides and sugars is highest in the fresh root and decreases as processing becomes more complex [1].

## Biological Activities and Context

While direct mechanistic studies on isolated **Rehmaionoside B** are limited, research on *Rehmannia* extracts provides context for its potential bioactivities.

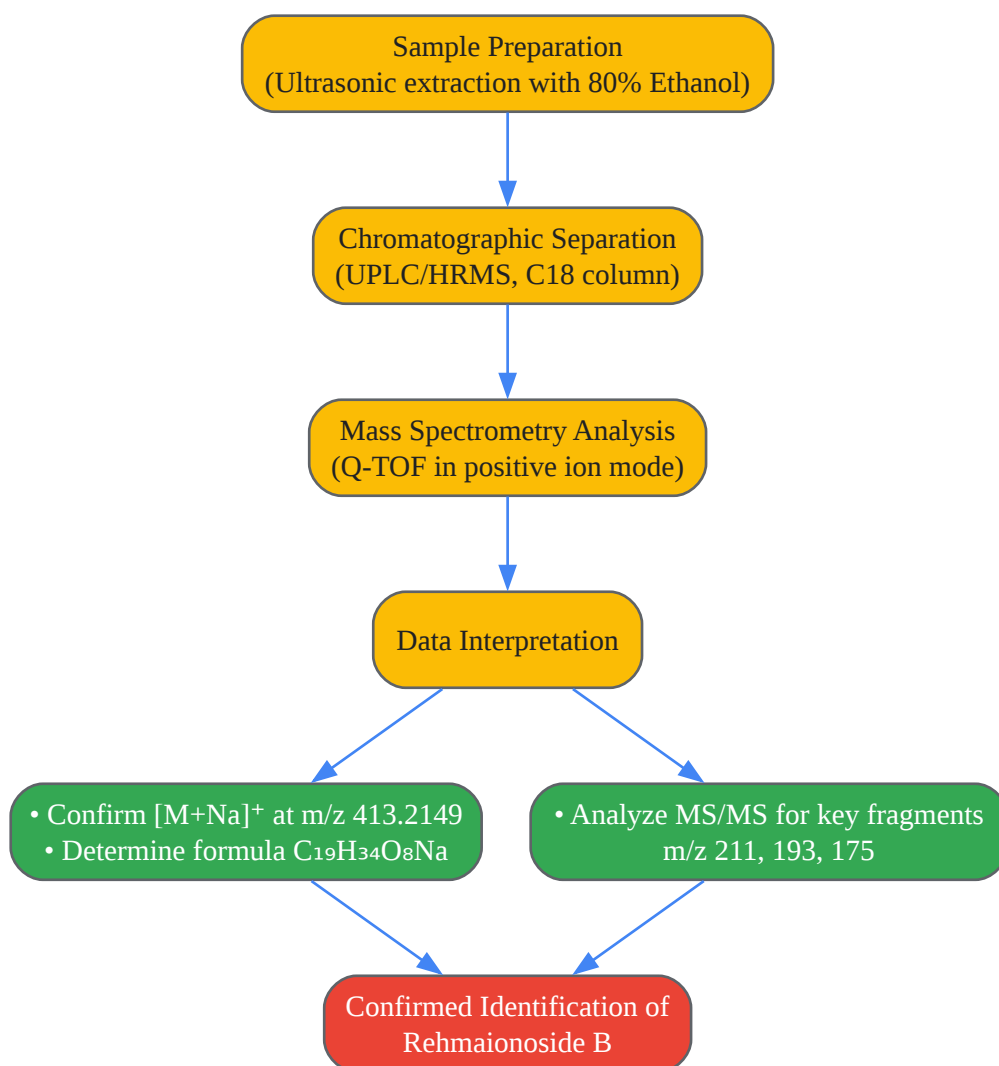
- Potential Anti-inflammatory and Neuroprotective Effects:** An alcohol extract of *Rehmannia*, which contains **Rehmaionoside B**, demonstrated efficacy in alleviating osteoarthritis pain in rats. The extract reduced inflammation and secretion of neuropeptides (CGRP and Substance P), suggesting a potential neuroregulatory effect [3].
- Therapeutic Pathway in Blood Deficiency:** Processed *Rehmannia* root activates the **PI3K-Akt signaling pathway**, which is crucial for cell survival and metabolism. This activation is linked to the upregulation of AKT1 and NOS3, explaining its traditional use in treating blood deficiency [4]. The following diagram illustrates this signaling pathway and the role of *Rehmannia*.



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## A Practical Workflow for Structural Confirmation

For researchers aiming to confirm the presence and structure of **Rehmaionoside B** in a natural product sample, the following workflow synthesizes the techniques identified in the literature.



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## References

1. Analysis of Differences in the Chemical Composition ... [pmc.ncbi.nlm.nih.gov]
2. Chemical comparison of dried rehmannia root and ... [sciencedirect.com]
3. Rehmannia alcohol extract inhibits neuropeptide secretion ... [sciencedirect.com]

4. Rehmanniae Radix Praeparata in Blood Deficiency Syndrome [pmc.ncbi.nlm.nih.gov]

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